

handling and storage recommendations for 1-(Aminomethyl)cyclohexanol

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Compound of Interest

Compound Name: 1-(Aminomethyl)cyclohexanol

Cat. No.: B1329751

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Technical Support Center: 1-(Aminomethyl)cyclohexanol

This technical support center provides researchers, scientists, and drug development professionals with essential information for the handling, storage, and use of 1-(Aminomethyl)cyclohexanol.

Frequently Asked Questions (FAQs)

Q1: What is 1-(Aminomethyl)cyclohexanol?

A1: **1-(Aminomethyl)cyclohexanol** is an organic compound featuring a cyclohexane ring substituted with both an aminomethyl (-CH₂NH₂) and a hydroxyl (-OH) group.^[1] This dual functionality makes it a versatile building block in organic synthesis, particularly in the development of pharmaceutical compounds.^[1]

Q2: What are the primary applications of 1-(Aminomethyl)cyclohexanol in research and drug development?

A2: This compound is a key intermediate in the synthesis of various pharmaceutical agents. It is notably used in the preparation of gabapentin analogs, which have applications in neurology. Its derivatives have been investigated for potential neuroprotective, analgesic, and anti-inflammatory properties.

Q3: What are the general physical and chemical properties of **1-(Aminomethyl)cyclohexanol**?

A3: **1-(Aminomethyl)cyclohexanol** is typically a colorless to pale yellow liquid or solid, depending on its purity.^[1] The presence of both an amine and a hydroxyl group allows for hydrogen bonding, influencing its solubility in polar solvents.^{[1][2]} The amine group gives the compound basic properties.^[1]

Handling and Storage Recommendations

Proper handling and storage are crucial for maintaining the integrity of **1-(Aminomethyl)cyclohexanol** and ensuring laboratory safety.

Summary of Handling and Storage Conditions

Parameter	Recommendation	Source
Storage Temperature	Room temperature; a cool, dry, and well-ventilated place is recommended. For some derivatives, 2-8°C is specified.	[ChemicalBook], [lookchem]
Atmosphere	Store under an inert atmosphere (e.g., nitrogen).	[Fisher Scientific]
Container	Keep container tightly closed.	[Fisher Scientific]
Incompatible Materials	Strong oxidizing agents and strong acids.	[Fisher Scientific]
Ventilation	Use only in a well-ventilated area.	[Fisher Scientific]
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye/face protection (safety goggles).	[Fisher Scientific]

Troubleshooting Guide

This section addresses common issues that may be encountered during experiments involving **1-(Aminomethyl)cyclohexanol**.

Issue 1: Difficulty in purifying the compound using silica gel chromatography (streaking/tailing of peaks).

- Cause: The basic amine group of **1-(Aminomethyl)cyclohexanol** can interact strongly with the acidic silanol groups on the surface of the silica gel, leading to poor separation and tailing of the compound's peak.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Solution 1: Mobile Phase Modification. Add a small amount of a competing amine, such as triethylamine (0.5-2%) or ammonia in methanol (1-10%), to the eluent system. This will neutralize the acidic sites on the silica gel, resulting in more symmetrical peaks.[\[4\]](#)
- Solution 2: Alternative Stationary Phase. If modifying the mobile phase is not effective, consider using a more inert stationary phase, such as basic alumina or amine-functionalized silica.[\[5\]](#)[\[6\]](#)
- Solution 3: Salt Formation. Convert the amine to a salt (e.g., hydrochloride salt) by treating it with an acid like HCl. The resulting salt will have different solubility and chromatographic properties, often leading to better purification. The free amine can be regenerated after purification by neutralization.[\[6\]](#)[\[7\]](#)

Issue 2: The reaction mixture turns dark during a reaction.

- Cause: A dark reaction mixture can indicate the oxidation of the compound. This may be triggered by exposure to air, the presence of metal impurities, or the use of strong oxidizing agents.
- Solution: To minimize oxidation, it is advisable to conduct reactions under an inert atmosphere (e.g., nitrogen or argon). Using purified and degassed solvents can also be beneficial.

Issue 3: Poor solubility of the compound in a reaction solvent.

- Cause: **1-(Aminomethyl)cyclohexanol**'s polarity can affect its solubility in various organic solvents.
- Solution: For reactions, choose a solvent in which all reactants are soluble. Polar aprotic solvents like DMF, DMAc, or THF can be good starting points. If the compound's solubility is

still an issue, consider forming a salt to improve its solubility in polar solvents.

Experimental Protocols

Example Protocol: Synthesis of a Gabapentin Intermediate

This protocol outlines a general procedure for a reaction where **1-(Aminomethyl)cyclohexanol** could be a key reactant in the synthesis of a gabapentin analog.

Objective: To perform a key step in the synthesis of a gabapentin analog.

Materials:

- **1-(Aminomethyl)cyclohexanol**
- An appropriate electrophile (e.g., an anhydride or acyl chloride)
- A suitable non-nucleophilic base (e.g., triethylamine)
- Anhydrous solvent (e.g., dichloromethane or THF)
- Standard laboratory glassware and equipment for organic synthesis
- Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) for reaction monitoring

Procedure:

- **Dissolution:** In a flame-dried, round-bottom flask under an inert atmosphere, dissolve **1-(Aminomethyl)cyclohexanol** (1.0 equivalent) in the chosen anhydrous solvent.
- **Cooling:** Cool the solution to 0 °C using an ice bath.
- **Base Addition:** Add the non-nucleophilic base (1.1 equivalents) to the cooled solution.
- **Electrophile Addition:** Slowly add the electrophile (1.05 equivalents) dropwise to the reaction mixture, maintaining the temperature at 0 °C.

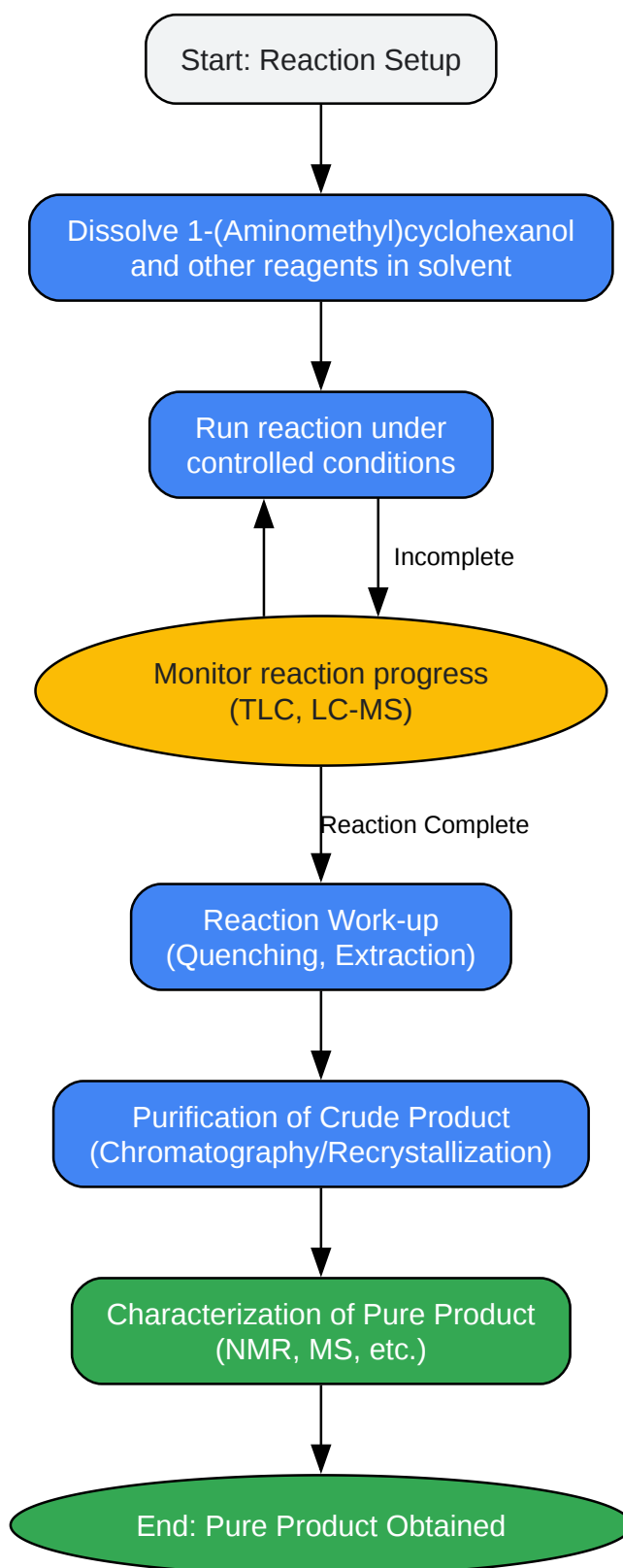
- **Reaction Monitoring:** Stir the reaction at 0 °C and monitor its progress periodically using TLC or LC-MS until the starting material is consumed.
- **Work-up:** Once the reaction is complete, quench the reaction by adding water. Separate the organic layer.
- **Extraction:** Extract the aqueous layer with the organic solvent.
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product using an appropriate method, such as column chromatography (refer to the troubleshooting guide for purifying amines) or recrystallization.

Visualizations

Troubleshooting Workflow for Amine Purification

Caption: A flowchart for troubleshooting common amine purification issues.

General Experimental Workflow



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